

application in the synthesis of biologically active molecules

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Compound of Interest

Compound Name: 1-(Bromomethyl)-3-(2-chloroethyl)-5-methylbenzene

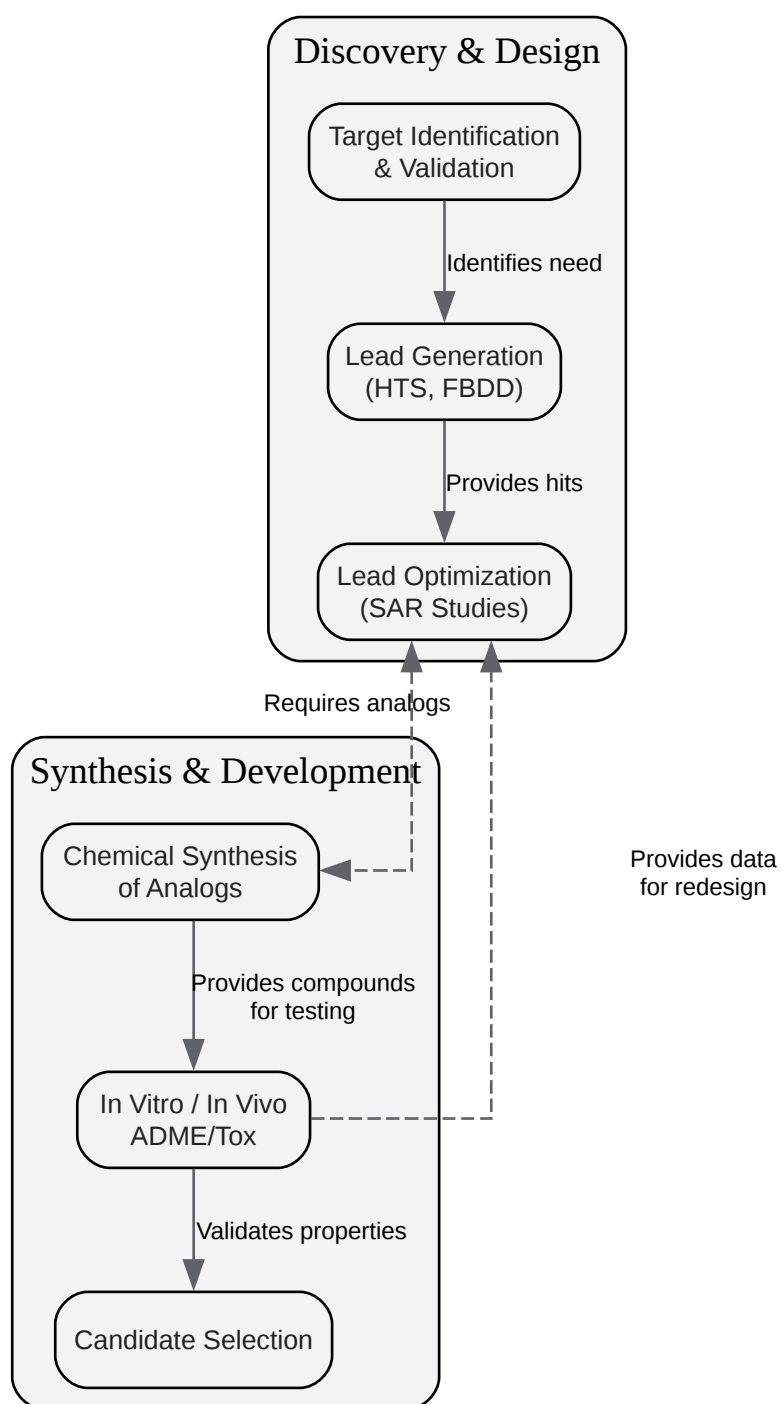
CAS No.: 652977-97-4

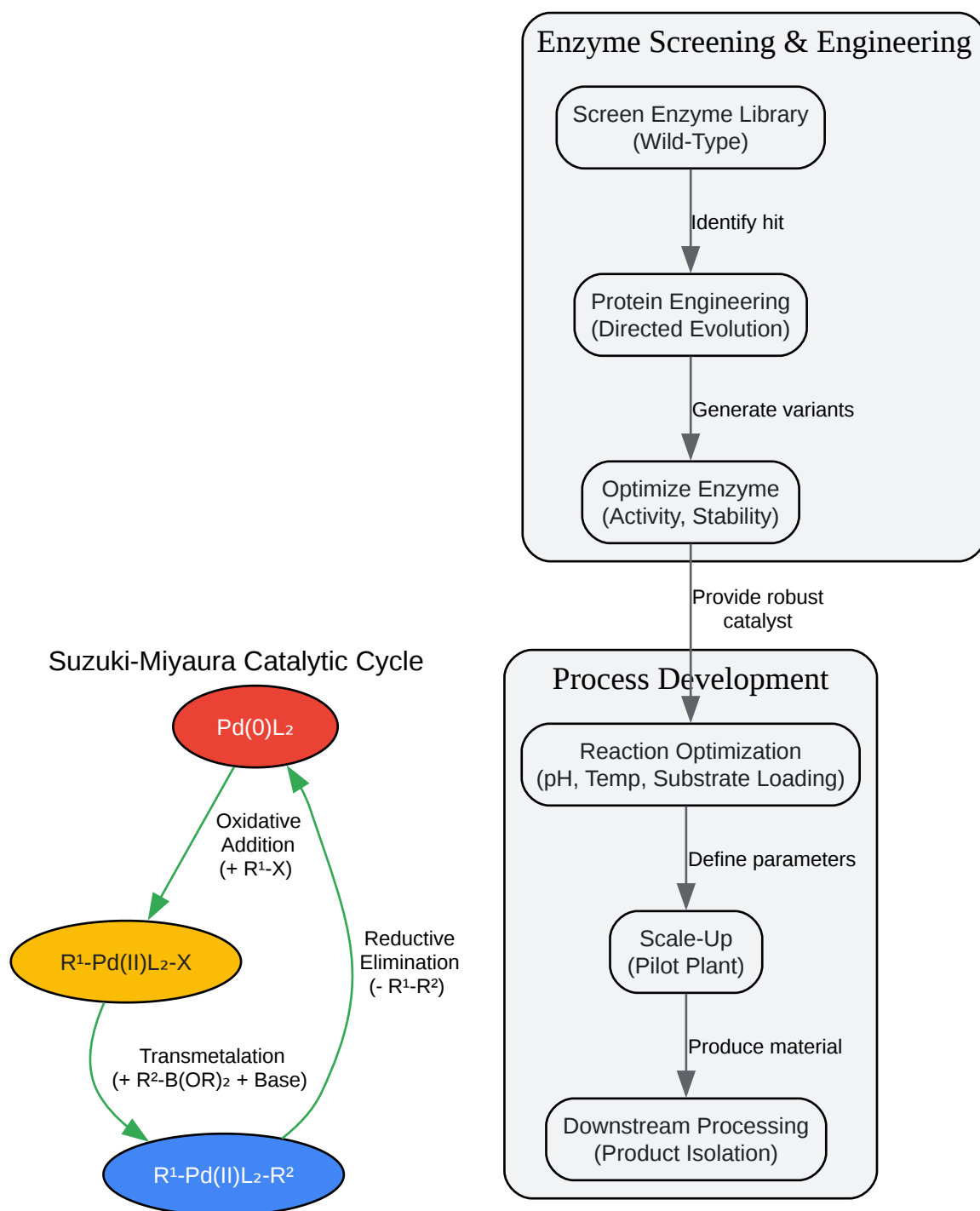
Cat. No.: B12534442

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The Central Role of Synthesis in Drug Discovery

Synthetic chemistry is the engine of drug discovery.[1][3] It provides the physical substance for biological testing, enables the systematic optimization of lead compounds, and ultimately, allows for the large-scale production of a new medicine.[4] The evolution from traditional methods to modern catalytic and bio-inspired processes has dramatically accelerated the pace of innovation, allowing chemists to build complex molecular architectures with unprecedented precision and efficiency.[2][5] This journey from a biological hypothesis to a tangible therapeutic agent is fundamentally a challenge of chemical synthesis.





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